

Technical Guide: Commercial Availability & Validation of Benzyl (S)-(-)-lactate

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Compound of Interest

Compound Name: Benzyl (S)-(-)-lactate

CAS No.: 56777-24-3

Cat. No.: B2463719

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Executive Summary

Benzyl (S)-(-)-lactate is a high-value chiral building block used extensively in the asymmetric synthesis of pharmaceuticals, agrochemicals, and functional flavors.^[1] Its utility lies in its dual role: providing a fixed stereogenic center from the "chiral pool" (S-lactic acid) and serving as a carboxyl-protected intermediate amenable to mild deprotection via hydrogenolysis.^[2]

This guide addresses the critical fragmentation in the supply chain, specifically the confusion surrounding CAS registry numbers, the variability in enantiomeric excess (e.e.) across suppliers, and the necessity of rigorous incoming quality control (QC) to prevent downstream failure in stereoselective synthesis.

Part 1: Technical Specifications & Critical Quality Attributes (CQA)

Before engaging suppliers, the technical requirements must be locked. In chiral synthesis, "purity" is insufficient; enantiomeric purity is the governing parameter.

Chemical Identity & CAS Ambiguity

A major pitfall in sourcing this compound is the existence of multiple CAS numbers. You must cross-reference these identifiers to avoid purchasing the racemate.

Parameter	Specification	Notes
Chemical Name	Benzyl (S)-(-)-lactate	Also: (S)-(-)-Lactic acid benzyl ester
Primary CAS (S-isomer)	56777-24-3	Most common in commercial catalogs (Sigma, TCI).
Secondary CAS (S-isomer)	16652-92-9	Often used in strict chemical registries.
Racemate CAS (AVOID)	2051-96-9	Benzyl DL-lactate. Do not purchase.
Molecular Formula	C ₁₀ H ₁₂ O ₃	MW: 180.20 g/mol
Structure	Phenyl-CH ₂ -O-CO-CH(OH)-CH ₃	Alcohol is free; Carboxyl is benzylated.

Critical Quality Attributes (CQAs)

For drug development applications (GLP/GMP precursors), the following specifications are non-negotiable:

- Chemical Purity: $\geq 98.0\%$ (GC).[3]
- Enantiomeric Excess (e.e.): $\geq 99.0\%$.[4]
 - Risk:[3][5] Lower e.e. indicates racemization during the esterification of L-lactic acid.
- Optical Rotation:
 - = -19° to -23° (c=1, Acetone).
 - Note: Values lower than -16° suggest significant racemization.

- Water Content: $\leq 0.1\%$ (Karl Fischer).
 - Reason: Moisture catalyzes hydrolysis, releasing benzyl alcohol and lactic acid.

Part 2: Commercial Supply Landscape[7]

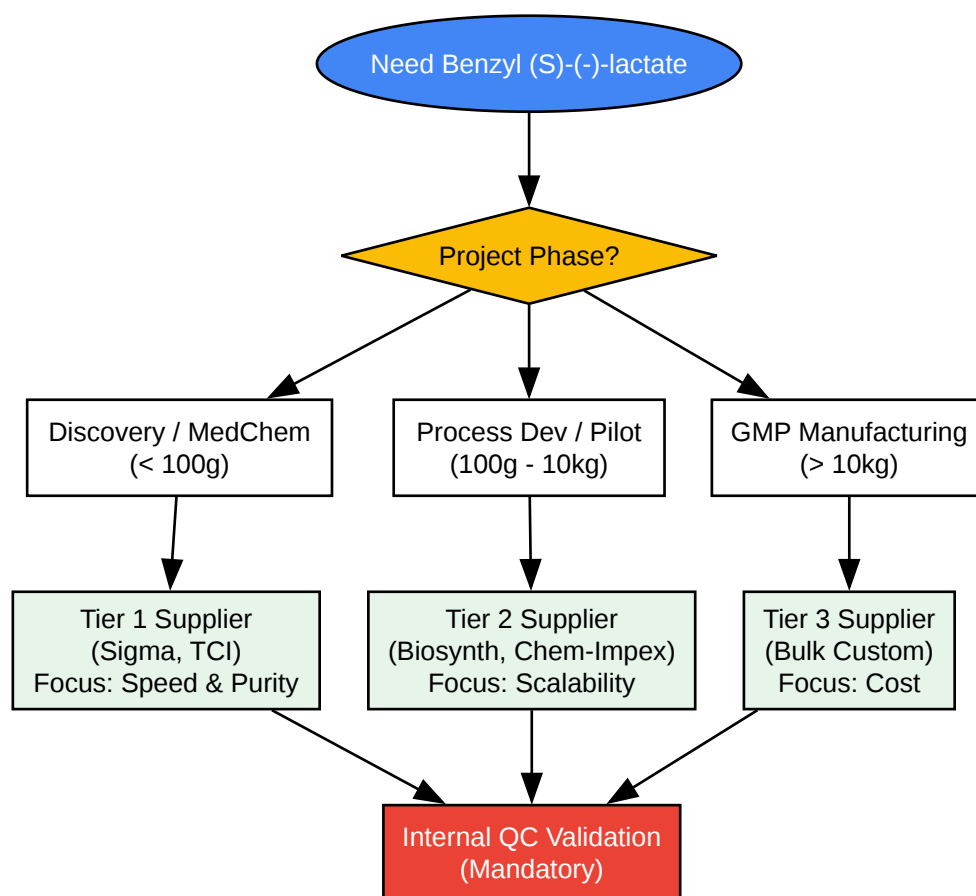
The market is divided into "Catalog Suppliers" (High price, small scale, reliable data) and "Bulk Chemical Manufacturers" (Lower price, variable quality).

Supplier Tiering Strategy

Tier	Supplier Examples	Scale	Risk Profile	Recommended Use
Tier 1: Reference Grade	Sigma-Aldrich (Merck), TCI, Alfa Aesar	Grams to kg	Low. High e.e. guarantee. COA is trustworthy.	Analytical standards, early-phase discovery.
Tier 2: Specialized Chiral	Biosynth, Chem-Impex, Enamine	kg to 100kg	Low-Medium. Good for scale-up, but require batch validation.	Process development, pilot batches.
Tier 3: Bulk Aggregators	BOC Sciences, Penta Int., Local Distributors	>100kg	High. Often re-packagers. e.e. [2][4][6][7] can vary by batch.	Manufacturing (requires strict internal QC).

Procurement Logic Flow

The following decision tree illustrates the logic for selecting a supplier based on project phase and risk tolerance.



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Figure 1: Strategic sourcing decision tree based on development phase.

Part 3: Self-Validating Quality Control Protocol

Trustworthiness Principle: Never rely solely on a Certificate of Analysis (COA) for chiral starting materials. A 1% drop in e.e. can lead to a 50% yield loss in a downstream kinetic resolution step.

The "Self-Validating" Workflow

Upon receipt of the material, execute the following protocol before the material enters the synthesis lab.

Step 1: Identity & Chemical Purity^[1]

- Method: ^1H NMR (CDCl_3).

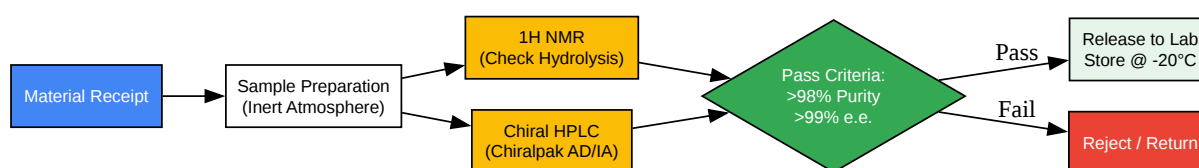
- Diagnostic Signals:
 - Aromatic protons: ~7.35 ppm (multiplet, 5H).
 - Benzylic protons: ~5.20 ppm (singlet/AB system, 2H).
 - Methine proton (chiral center): ~4.30 ppm (quartet, 1H).
 - Methyl group: ~1.45 ppm (doublet, 3H).
- Impurity Check: Look for Benzyl Alcohol (singlet at ~4.7 ppm) indicating hydrolysis.

Step 2: Enantiomeric Excess (The Critical Test)

Standard rotation (

) is often insufficient to detect small amounts of racemate (e.g., 95% vs 99% e.e.). Chiral HPLC is required.

- Column: Chiralpak AD-H or Chiralpak IA (Daicel).
- Mobile Phase: Hexane : Isopropanol (90:10 to 95:5).
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV @ 210 nm or 254 nm.
- Expected Result: The (S)-enantiomer should be the major peak. The (R)-enantiomer (impurity) will elute at a distinct retention time. Calculate e.e. using the area integration:



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Figure 2: Incoming Quality Control (IQC) workflow for chiral building blocks.

Part 4: Strategic Application in Drug Development

Why use **Benzyl (S)-(-)-lactate** over Methyl or Ethyl lactate?

- **Orthogonal Protection:** The benzyl ester is stable to acidic and basic conditions that might hydrolyze methyl/ethyl esters, yet it is cleaved under neutral conditions via hydrogenolysis ($H_2/Pd-C$). This allows the carboxylic acid to be unveiled without touching other sensitive groups (e.g., Boc-amines, t-butyl esters).
- **Crystallinity:** Benzyl derivatives often have higher crystallinity than aliphatic esters, aiding in purification if the product is a solid.
- **Chiral Pool Utility:** It is a precursor for:
 - -Hydroxy acids: Via alkylation of the hydroxyl group.
 - Chiral Amines: Via Mitsunobu inversion with hydrazoic acid/phthalimide to generate the (R)-amine with high fidelity.

Part 5: Handling and Storage

- **Hydrolysis Risk:** Benzyl lactate is an ester and is susceptible to hydrolysis by atmospheric moisture.
- **Storage Protocol:**
 - **Temperature:** -20°C (Long term) or 2-8°C (Active use).
 - **Atmosphere:** Store under Argon or Nitrogen.
 - **Container:** Tightly sealed glass with Teflon-lined cap. Avoid prolonged exposure to air.

References

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